

Application Note: Standard Operating Procedure for Rilpivirine Quantification in Clinical Trials

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Compound of Interest

Compound Name: (Z)-Rilpivirine-d4

Cat. No.: B15580697

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rilpivirine is a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infections.[1][2] Accurate quantification of Rilpivirine in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies in clinical trials.[3] This document provides a detailed standard operating procedure (SOP) for the quantification of Rilpivirine in human plasma using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a highly sensitive and selective method.[4] The described method is validated according to the U.S. Food and Drug Administration (FDA) and International Council for Harmonisation (ICH) guidelines for bioanalytical method validation.[5][6][7]

Experimental Protocols

1. Materials and Reagents

- Rilpivirine reference standard
- Rilpivirine-d6 (internal standard, IS)[3][8]
- HPLC-grade methanol, acetonitrile, methyl-tert-butyl ether, and diethyl ether[1][3]
- Formic acid and ammonium acetate[1]

- Human plasma (blank)

- Deionized water

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source[3]
- Analytical column: Gemini C18 (150 × 4.6 mm, 5 µm) or equivalent[3]

3. Preparation of Solutions

- Stock Solutions (1 mg/mL): Separately weigh and dissolve Rilpivirine and Rilpivirine-d6 in methanol to prepare individual stock solutions.[4]
- Working Standard Solutions: Prepare serial dilutions of the Rilpivirine stock solution with a 50:50 methanol/water mixture to create calibration standards and quality control (QC) samples.[8]
- Internal Standard (IS) Working Solution (50 ng/mL): Dilute the Rilpivirine-d6 stock solution with a 50:50 methanol/water mixture.[8]

4. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 50 µL of human plasma (calibration standard, QC, or unknown sample) into a microcentrifuge tube.[3][8]
- Add a fixed amount of the Rilpivirine-d6 internal standard working solution.[4]
- Add a mixture of methyl-tert-butyl ether and diethyl ether.[3][4]
- Vortex for 10 minutes to ensure thorough mixing.[8]
- Centrifuge at 10,000 rpm for 5 minutes to separate the organic and aqueous layers.[8][4]
- Transfer the upper organic layer to a clean tube.[8]

- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.[8]
- Reconstitute the residue in 200 µL of the mobile phase.[8]
- Inject 10 µL of the reconstituted sample into the LC-MS/MS system.[8]

5. LC-MS/MS Conditions

- Mobile Phase: A mixture of acetonitrile, methanol, and 0.1% acetic acid in 5 mM ammonium acetate.[1]
- Flow Rate: 0.6 mL/min.[1]
- Column: Gemini C18 (150 × 4.6 mm, 5 µm).[3]
- Ionization Mode: Positive electrospray ionization (ESI).[3]
- Monitored Transitions:
 - Rilpivirine: m/z 367.1 → 128.0[3]
 - Rilpivirine-d6 (IS): m/z 373.2 → 134.2[3]

Data Presentation

Table 1: LC-MS/MS Method Parameters

Parameter	Value	Reference
Analytical Column	Gemini C18 (150 × 4.6 mm, 5 µm)	[3]
Mobile Phase	Acetonitrile, methanol, 0.1% acetic acid in 5 mM ammonium acetate	[1]
Flow Rate	0.6 mL/min	[1]
Injection Volume	10 µL	[8]
Run Time	2.2 min	[3]
Ionization Mode	Positive ESI	[3]
Rilpivirine Transition	m/z 367.1 → 128.0	[3]
Rilpivirine-d6 IS Transition	m/z 373.2 → 134.2	[3]

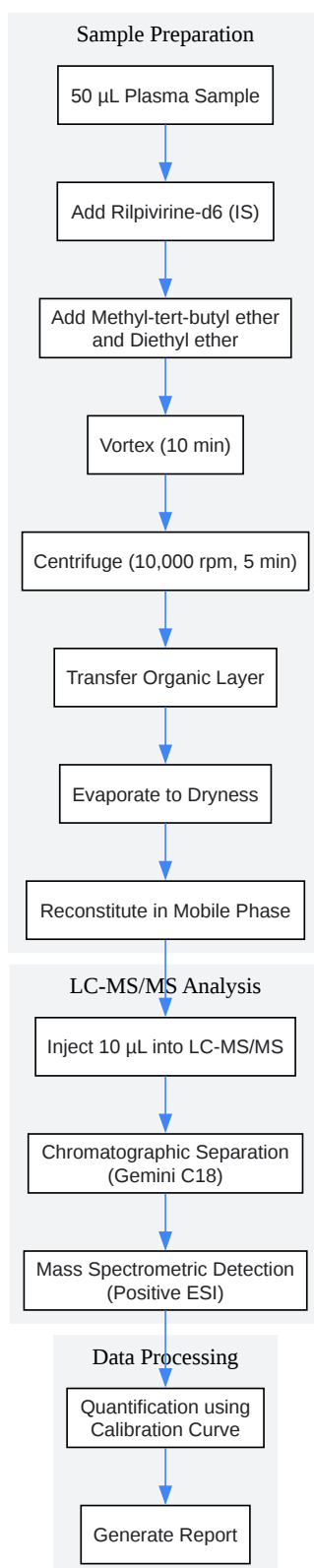
Table 2: Method Validation Summary

Validation Parameter	Acceptance Criteria	Result	Reference
Linearity Range (ng/mL)	Correlation coefficient (r^2) > 0.99	0.5 - 200	[3] [8]
Lower Limit of Quantification (LLOQ) (ng/mL)	Signal-to-noise ratio $\geq$ 5	0.5	[8]
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	Within $\pm 15\%$	[8]
Precision (%RSD)	< 15% (< 20% at LLOQ)	< 15%	[8]
Mean Extraction Recovery	Consistent and reproducible	Rilpivirine: 94.9%, Rilpivirine-d6: 99.9%	[3] [8]
Matrix Effect	IS-normalized matrix factors close to 1	0.98 to 1.02	[3] [8]

Table 3: Stability of Rilpivirine in Human Plasma

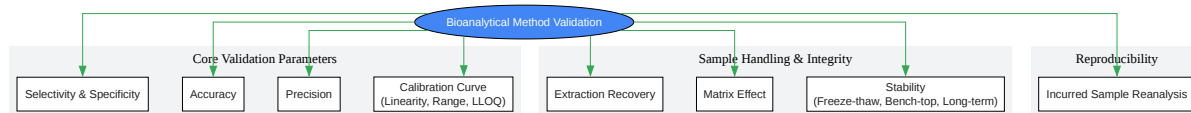
Stability Condition	Acceptance Criteria	Result	Reference
Bench-top (18 hours at ambient temperature)	Within $\pm 15\%$ of initial concentration	Stable	[1]
Freeze-thaw (3 cycles at -20°C and -70°C)	Within $\pm 15\%$ of initial concentration	Stable	[1]
Long-term (15 days at -20°C and -70°C)	Within $\pm 15\%$ of initial concentration	Stable	[1]

Mandatory Visualization



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Caption: Workflow for Rilpivirine quantification in human plasma.



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Caption: Key parameters for bioanalytical method validation.

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